

Essential Safety and Operational Guide for Handling 2-Aminothiophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Aminothiophenol

Cat. No.: B119425

[Get Quote](#)

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Aminothiophenol**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Hazard Summary

2-Aminothiophenol is a hazardous chemical that poses several risks. It is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2][3] It is also harmful if swallowed.[2][4] The substance is known to be toxic to aquatic life with long-lasting effects.[2] It is a combustible liquid and may form explosive mixtures with air upon intense heating.[3][4] In case of a fire, thermal decomposition can lead to the release of irritating gases and toxic fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[4][5]

Physical and Chemical Properties

A summary of key quantitative data for **2-Aminothiophenol** is provided below for easy reference.

Property	Value	Source
Synonyms	2-Aminobenzenethiol, 2-Mercaptoaniline	[4] [5]
Molecular Formula	C6H7NS	[1] [5]
Molecular Weight	125.19 g/mol	[1] [5]
Appearance	Clear yellow to amber liquid	[1] [6]
Melting Point	16-26 °C (61-79 °F)	[5] [7]
Boiling Point	234 °C (453 °F) at 760 mmHg	[5]
Flash Point	79 °C (174.2 °F)	[5] [7]
Density	1.17 g/mL at 25 °C	[1] [7]
Storage Class	8A - Combustible, corrosive hazardous materials	[3] [7]

Operational Plan: Handling and Disposal

A systematic approach is crucial when working with **2-Aminothiophenol**. The following sections provide a step-by-step guide from preparation to disposal.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[5\]](#)[\[6\]](#) A faceshield (minimum 8 inches) is also recommended for maximum protection.[\[2\]](#)
- Skin Protection: Chemical-impermeable gloves must be worn.[\[6\]](#) Always inspect gloves before use and use a proper removal technique to avoid skin contact.[\[2\]](#) Wear appropriate protective clothing, such as a fire/flame resistant and impervious lab coat, to prevent skin exposure.[\[5\]](#)[\[6\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator with a suitable filter (e.g., type ABEK, EN14387) is necessary.[6][7] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[5]
- Footwear: Closed-toed shoes are mandatory. For spills or large-scale work, chemical-resistant boots with a steel toe and shank are recommended.[8]

Safe Handling Procedures

Adherence to safe handling practices in a controlled environment is essential.

- Ventilation: Always handle **2-Aminothiophenol** in a well-ventilated area or under a chemical fume hood.[4][5]
- Inert Atmosphere: This chemical is air-sensitive.[5] It is recommended to handle and store it under an inert atmosphere.[4][5]
- Avoiding Contamination: Do not breathe vapors or mists.[2][5] Avoid contact with eyes, skin, and clothing.[5][6] After handling, wash hands thoroughly.[2][3]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[2][5] Use non-sparking tools to prevent fire caused by electrostatic discharge.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated as a corrosives area.[4][5][6] Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[4]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- Inhalation: Move the person to fresh air.[\[2\]](#) If breathing is difficult, give oxygen.[\[5\]](#) If the person is not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[\[4\]](#)[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#) If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[\[2\]](#)[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Call a physician or Poison Control Center immediately.[\[6\]](#)
- Spills: Evacuate personnel to a safe area.[\[6\]](#) Remove all sources of ignition.[\[5\]](#) Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[\[5\]](#) Use spark-proof tools and ensure adequate ventilation.[\[5\]](#) Do not let the chemical enter drains.[\[6\]](#)

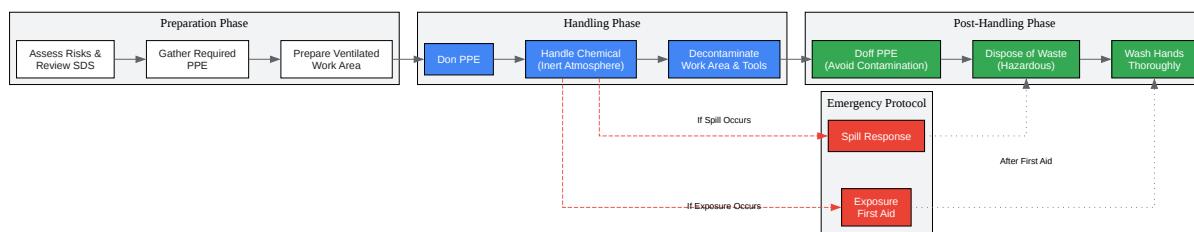
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[\[5\]](#)
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[6\]](#) Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[\[6\]](#)
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[6\]](#) Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[\[6\]](#) Dispose of contaminated gloves and clothing as unused product.[\[2\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Aminothiophenol**, from preparation to waste disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Aminothiophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. sigmaaldrich.cn [sigmaaldrich.cn]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 6. echemi.com [echemi.com]
- 7. 2-Aminothiophenol 99 137-07-5 [sigmaaldrich.com]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-Aminothiophenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119425#personal-protective-equipment-for-handling-2-aminothiophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com